An In-depth Technical Guide to the Synthesis and Structural Characterization of Mespirenone

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Compound of Interest

Compound Name:	*Mespirenone*
CAS No.:	*87952-98-5*
Cat. No.:	*B026127*

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Abstract

Mespirenone is a potent, non-selective steroidal aldosterone antagonist, structurally analogous to spironolactone.[1] Functioning as a prodrug, it undergoes metabolic activation to reveal its therapeutic effects, primarily through active metabolites containing a 7α-thiomethyl group.[1] This guide provides a comprehensive technical overview intended for researchers, chemists, and drug development professionals. It outlines a plausible and scientifically grounded synthetic pathway to **Mespirenone**, leveraging established principles of steroid chemistry. Furthermore, it details the critical analytical techniques required for its unambiguous structural characterization, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray Crystallography. Each section integrates theoretical justification with detailed, field-proven experimental protocols to ensure scientific integrity and reproducibility.

Introduction: **Mespirenone** in the Landscape of Aldosterone Antagonists

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Aldosterone antagonists are a critical class of therapeutics used in the management of hypertension, heart failure, and other conditions linked to hyperaldosteronism.[2] Spironolactone, the first clinically used aldosterone antagonist, revolutionized treatment but is associated with side effects due to its affinity for androgen and progesterone receptors.[3] This prompted the development of second and third-generation antagonists with improved selectivity and metabolic profiles.

Mespirenone (7α-acetylthio-15β,16β-methylene-3-oxo-17α-pregn-4-ene-21,17-carbolactone) emerges from this lineage as a potent antagonist structurally similar to spironolactone.[1][3] A key feature is its nature as a prodrug; after administration, it is metabolized into active forms, notably a 7α-thiomethyl derivative, which contributes significantly to its pharmacological effect.[1] This guide focuses on the chemical synthesis and rigorous structural elucidation of the parent compound, **Mespirenone**.

Part I: A Proposed Synthetic Route to **Mespirenone**

While a specific, publicly documented industrial synthesis for **Mespirenone** is not readily available, a robust and logical pathway can be constructed based on the extensive literature surrounding the synthesis of spironolactone and its analogues.[4][5][6] The proposed strategy involves the key transformations of a readily available steroidal precursor: the introduction of the 15β,16β-methylene group, the formation of the C-17 spiro-γ-lactone, and the stereoselective addition of the 7α-acetylthio moiety.

Retrosynthetic Analysis

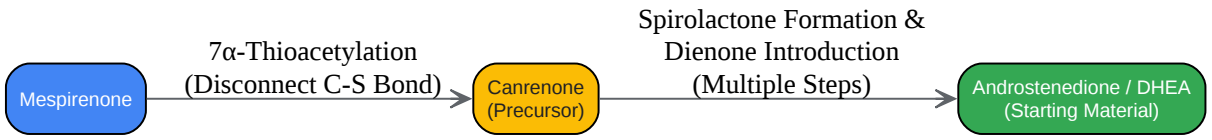
A logical retrosynthetic approach simplifies the complex **Mespirenone** structure into more accessible starting materials. The analysis hinges on three key disconnections:

- 7α-Thioacetylation: The 7α-acetylthio group can be installed via a conjugate addition of thioacetic acid to a 4,6-dien-3-one steroidal system. This is a well-established reaction in steroid chemistry.
- C-17 Spirolactone Formation: The γ-lactone ring is typically constructed from a 17-keto steroid precursor through reactions involving ethynylation followed by carboxylation and cyclization.[7]

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- 15β,16β-Methylene Group: This cyclopropane ring can be introduced via a Simmons-Smith or similar cyclopropanation reaction on a Δ^{15} double bond.

This leads back to a common steroidal starting material such as Canrenone, which already contains the requisite C-17 spirolactone and the $\Delta^{4,6}$-dienone system necessary for the final thioacetylation step.



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Caption: Retrosynthetic pathway for **Mespirenone**.

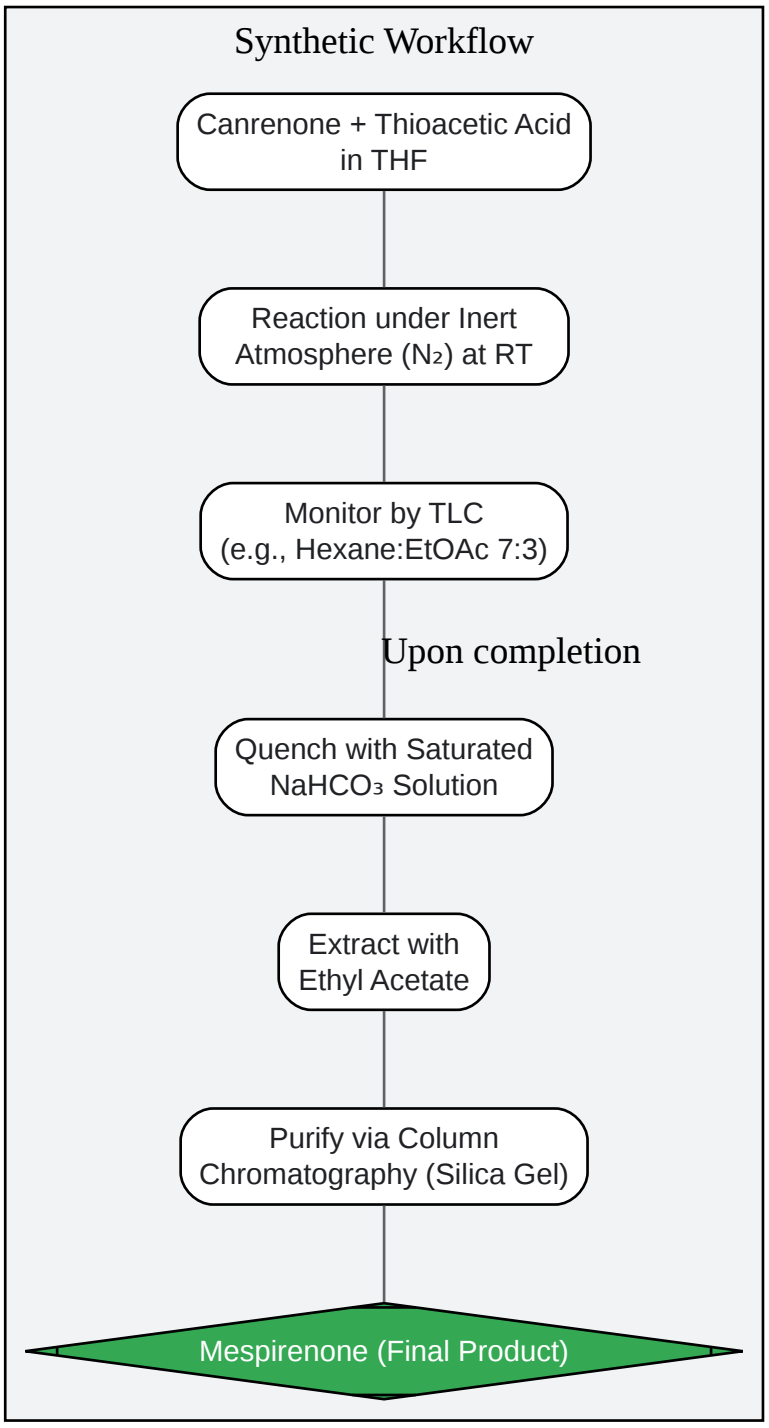
Key Synthetic Transformations

The forward synthesis starts from Canrenone (17-hydroxy-3-oxo-17α-pregna-4,6-diene-21-carboxylic acid γ-lactone).

Step 1: 7α-Thioacetylation of Canrenone to Yield **Mespirenone**

The critical step is the 1,6-conjugate addition of thioacetic acid to the $\Delta^{4,6}$-dienone system of Canrenone. This reaction is highly stereoselective, yielding the desired 7α-epimer. The choice of a Lewis acid catalyst can be crucial for promoting the reaction and ensuring high regioselectivity and stereoselectivity.

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Caption: Workflow for the synthesis of **Mespirenone**.

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Detailed Experimental Protocol: Synthesis of Mespirenone

This protocol is a representative procedure based on established chemical transformations for analogous compounds.[6]

- Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add Canrenone (1 equivalent) and dissolve in anhydrous tetrahydrofuran (THF).
- Reagent Addition: Add freshly distilled thioacetic acid (1.5 equivalents) to the dropping funnel.
- Reaction Execution: Cool the flask to 0°C in an ice bath. Add the thioacetic acid dropwise to the stirred solution over 30 minutes. After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., 7:3 Hexane:Ethyl Acetate), visualizing with a UV lamp and potassium permanganate stain. The disappearance of the Canrenone spot and the appearance of a new, less polar spot indicates product formation.
- Work-up: Upon completion, carefully quench the reaction by pouring the mixture into a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes). Combine the organic layers.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Final Purification: Purify the crude solid by flash column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate to afford pure **Mespirenone**. The product can be further purified by recrystallization from a suitable solvent system like methanol or ethyl acetate/hexane.[6][8]

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Parameter	Condition	Rationale
Starting Material	Canrenone	Contains the necessary $\Delta^{4,6}$-dienone and C-17 spirolactone moieties.
Reagent	Thioacetic Acid	Serves as the nucleophilic sulfur source for the 1,6-conjugate addition.
Solvent	Anhydrous THF	Aprotic solvent that solubilizes reactants without interfering with the reaction.
Temperature	0°C to Room Temp.	Initial cooling controls the exothermic reaction; RT allows for completion.
Reaction Time	4-6 hours	Typical duration for similar thio-Michael additions.[6]
Purification	Chromatography	Standard method for separating the product from unreacted starting material and byproducts.

Part II: Structural Characterization of **Mespirenone**

Unambiguous confirmation of the synthesized molecule's structure is paramount. A multi-technique approach is employed, with each method providing complementary information to build a complete structural picture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of organic molecules in solution. Both ^{1}H and ^{13}C NMR are essential for confirming the carbon skeleton, the stereochemistry, and the position of functional groups.

Based on the structure of **Mespirenone** and published data for spironolactone and its derivatives, the following key chemical shifts are predicted.[9][10][11][12]

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Proton (^{1}H) Assignment	Predicted δ (ppm)	Multiplicity	Key Correlation (HMBC)
H-4 (vinyl)	~5.8-6.0	s	C-3, C-5, C-10
H-7 (axial)	~3.8-4.0	t	Thioester C=O, C-5, C-8
C19-H_3 (methyl)	~1.2-1.3	s	C-1, C-5, C-9, C-10
C18-H_3 (methyl)	~0.9-1.0	s	C-12, C-13, C-14, C-17
Thioester -CH_3	~2.3-2.4	s	Thioester C=O

Carbon (^{13}C) Assignment	Predicted δ (ppm)	Rationale
C-3 (ketone)	~198-200	α,β-unsaturated ketone.[10]
Thioester C=O	~194-196	Thioester carbonyl carbon.
C-21 (lactone C=O)	~175-177	Spirolactone carbonyl.[10]
C-5 (alkene)	~165-170	Quaternary alkene carbon.
C-4 (alkene)	~123-125	Vinylic CH carbon.
C-17 (spiro center)	~90-95	Spirocyclic quaternary carbon.
C-7 (thio-substituted)	~45-50	Aliphatic carbon bonded to sulfur.

- Sample Preparation: Dissolve 5-10 mg of purified **Mespirenone** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Data Acquisition: Acquire spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1D Spectra: Obtain standard ^{1}H and ^{13}C{^{1}H} spectra.

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- 2D Spectra: Perform 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) to confirm proton-proton couplings and carbon-proton long-range correlations, respectively. This is crucial for assigning all signals definitively.[13]

Mass Spectrometry (MS)

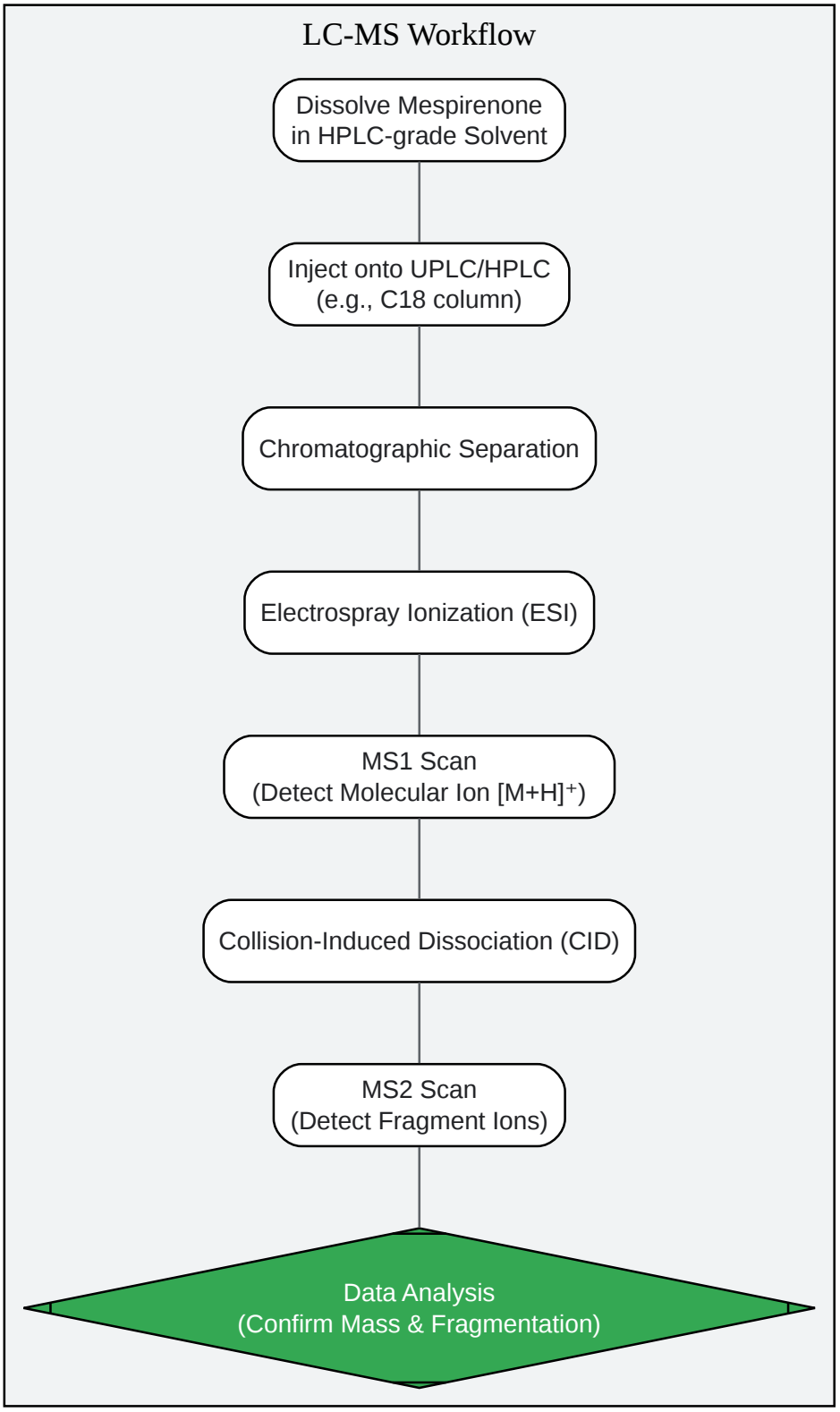
Mass spectrometry provides the exact molecular weight and valuable structural information through fragmentation analysis.[14] High-resolution mass spectrometry (HRMS) is particularly important for confirming the elemental composition.

- Technique: Electrospray Ionization (ESI) is preferred for its soft ionization, which helps in observing the molecular ion.[15]

- Molecular Ion: The calculated exact mass of **Mespirenone** ($C_{24}H_{32}O_4S$) is 416.2021. In positive ion mode ESI-MS, the expected ion would be $[M+H]^+$ at m/z 417.2094 or the sodium adduct $[M+Na]^+$ at m/z 439.1913.

- Key Fragmentation: Tandem MS (MS/MS) experiments would reveal characteristic fragmentation patterns. A primary loss would be the thioacetic acid moiety ($-CH_3COSH$, 76 Da), a common fragmentation for thioacetate esters. Cleavage of the spirolactone ring is also a characteristic fragmentation pathway for this class of steroids.[14][16][17]

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